

Personal protective equipment for handling 4-Methylbenzylidene camphor (Standard)

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Compound of Interest

Compound Name: 4-Methylbenzylidene camphor
(Standard)

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Essential Safety and Handling Guide for 4-Methylbenzylidene Camphor

This document provides immediate and essential safety protocols, operational guidelines, and disposal procedures for the handling of 4-Methylbenzylidene camphor (4-MBC) in a laboratory setting. The information is intended for researchers, scientists, and drug development professionals to ensure safe and compliant laboratory practices.

Chemical Safety and Hazard Information

4-Methylbenzylidene camphor is a crystalline solid used as a UV filter. It is recognized as a hazardous substance, with potential risks including skin, eye, and respiratory irritation.^{[1][2]} Critically, it is suspected of damaging fertility or the unborn child and is classified as a reproductive toxin.^{[1][2][3][4][5]} Furthermore, 4-MBC is very toxic to aquatic life with long-lasting effects.^{[1][2]} Recent evaluations by the European Commission's Scientific Committee on Consumer Safety (SCCS) have raised concerns about its potential as an endocrine disruptor, affecting both the thyroid and estrogen systems.^{[1][3][4][6]} As a result, its use in cosmetic products is being phased out in the European Union.^{[6][7]}

Quantitative Data Summary

The following table summarizes key quantitative data for 4-Methylbenzylidene camphor. It is important to note that no official occupational exposure limits (OELs) have been established by

major regulatory bodies like OSHA or ACGIH.[2][8][9]

Property	Value	Reference(s)
Chemical Formula	C ₁₈ H ₂₂ O	[8]
Molecular Weight	254.37 g/mol	[8]
Appearance	White to off-white crystalline solid	[2]
Melting Point	66 - 68 °C	[10]
Boiling Point	371.9 °C at 760 mmHg	[8]
Solubility	- In water: 0.00013 g/100 ml (20 °C)- In Ethanol, DMSO, DMF: ~20 mg/ml	[11]
Oral LD50 (Rat)	>2,000 mg/kg to >10,000 mg/kg (values vary across different studies)	[11][12]
Dermal LD50 (Rat)	>10,000 mg/kg	[11][12]
NOAEL (Subchronic, Rat)	A clear No-Observed-Adverse-Effect Level was not obtained; 25 mg/kg bw/day is considered a LOAEL.	[11][13]

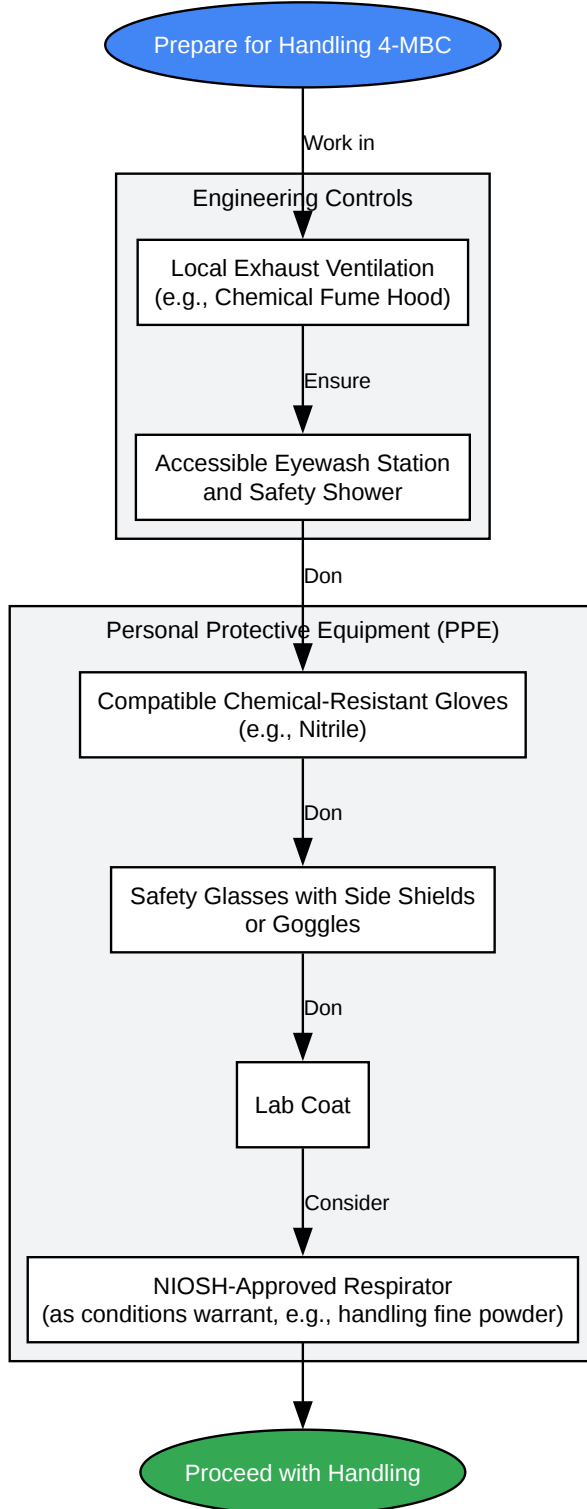
Operational and Disposal Plans

Adherence to the following step-by-step procedures is mandatory for the safe handling and disposal of 4-Methylbenzylidene camphor.

Personal Protective Equipment (PPE) Workflow

The following diagram outlines the mandatory personal protective equipment and engineering controls required when handling 4-MBC.

Diagram 1: PPE and Engineering Controls Workflow

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Caption: Workflow for donning PPE and ensuring engineering controls are in place.

Step-by-Step Handling Protocol

1. Preparation and Engineering Controls:

- Before handling, ensure you have read and understood the Safety Data Sheet (SDS).[1]
- Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of dust.[2]
- Ensure an eyewash station and safety shower are readily accessible.[2][8]

2. Donning Personal Protective Equipment (PPE):

- Hand Protection: Wear compatible chemical-resistant gloves (e.g., nitrile). Inspect gloves for integrity before use.[2][9]
- Eye Protection: Use safety glasses with side shields or chemical splash goggles.[2][8]
- Skin and Body Protection: Wear a lab coat. For tasks with a higher risk of exposure, consider additional protective clothing.[2][8]
- Respiratory Protection: If there is a risk of generating dust, a NIOSH-approved respirator is required.[2]

3. Handling the Chemical:

- Avoid all personal contact with the substance.[11]
- Prevent the formation of dust and aerosols.[8]
- Use non-sparking tools and take precautionary measures against static discharge.[5]
- Keep the container tightly closed when not in use.[2]
- Wash hands thoroughly after handling.[2]

4. Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[9]

- Store locked up and away from incompatible materials such as oxidizing agents.[9][11]

5. In Case of a Spill:

- Evacuate personnel from the immediate area.
- Avoid breathing dust. Provide adequate ventilation.
- Wearing full PPE, clean up the spill immediately.
- For solid spills, carefully sweep or scoop the material to avoid creating dust.
- Collect the spilled material and place it in a designated, labeled chemical waste container for disposal.[1]
- Decontaminate the spill area with a suitable solvent (e.g., alcohol) and then wash with soap and water.[8]

Disposal Plan

1. Waste Collection:

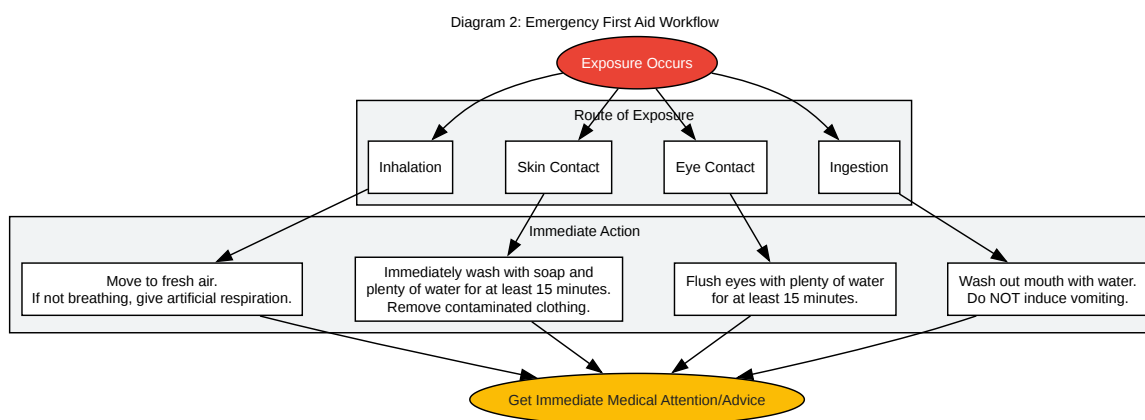
- All waste containing 4-Methylbenzylidene camphor, including contaminated PPE and spill cleanup materials, must be collected in a clearly labeled, sealed container.

2. Waste Disposal:

- Dispose of contents and container in accordance with all local, regional, national, and international regulations.[5]
- Do not allow the chemical or its containers to enter drains, soil, or water courses, as it is very toxic to aquatic life.[1][9]
- Transfer the waste to a licensed chemical waste disposal company.

Emergency First Aid Procedures

The following diagram illustrates the immediate first aid steps to be taken in case of exposure to 4-MBC.



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Caption: Immediate first aid procedures following exposure to 4-MBC.

Detailed First Aid Measures:

- Inhalation: Remove the individual to fresh air. If breathing is difficult or has stopped, provide artificial respiration or oxygen and seek immediate medical attention.^{[1][2]}
- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing and wash it before reuse. Get medical attention if irritation occurs.^{[1][2]}
- Eye Contact: Hold eyelids apart and flush the eyes with plenty of water for at least 15 minutes. Seek immediate medical attention.^{[1][2]}
- Ingestion: Wash out the mouth with water, provided the person is conscious. Do not induce vomiting. Never give anything by mouth to an unconscious person. Get immediate medical attention.^{[1][2]}

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References

- 1. health.ec.europa.eu [health.ec.europa.eu]
- 2. s3-us-west-2.amazonaws.com [s3-us-west-2.amazonaws.com]
- 3. 4-Methylbenzylidene camphor (4-MBC) - Public Health - European Commission [health.ec.europa.eu]
- 4. cosmeticsandtoiletries.com [cosmeticsandtoiletries.com]
- 5. cdn.caymanchem.com [cdn.caymanchem.com]
- 6. The new update to the European Union's cosmetics regulation | Sigillum Knowledge Solutions [sigillumks.com]
- 7. cosmeticscare.eu [cosmeticscare.eu]
- 8. file.medchemexpress.com [file.medchemexpress.com]
- 9. v6-file.globalso.com [v6-file.globalso.com]
- 10. fishersci.com [fishersci.com]
- 11. datasheets.scbt.com [datasheets.scbt.com]
- 12. lgcstandards.com [lgcstandards.com]
- 13. ec.europa.eu [ec.europa.eu]
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